

Application Note: High-Purity Synthesis of S-(2-Carboxyethyl)-L-cysteine (S-CEC)

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Compound of Interest

Compound Name: *S*-(2-Carboxyethyl)cysteine

CAS No.: 4033-46-9

Cat. No.: B1264454

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Executive Summary

S-(2-Carboxyethyl)-L-cysteine (S-CEC), also known as 3-[(2-amino-2-carboxyethyl)thio]propanoic acid, is a non-protein sulfur amino acid structurally analogous to glutamate and aspartate. It serves as a critical metabolite standard in studying the glutathione-acrolein pathway and has applications in neurobiology as a structural probe.

This application note details a robust, scalable "Green Chemistry" protocol for synthesizing S-CEC from L-cysteine and acrylic acid. Unlike alkylation methods using 3-halopropionic acids, this protocol utilizes a Thiol-Michael Addition, offering superior atom economy, milder conditions, and reduced byproduct formation.

Key Advantages of this Protocol:

- **Stereochemical Retention:** Preserves the L-configuration of the cysteine moiety.
- **Aqueous Media:** Eliminates the need for toxic organic solvents.
- **High Yield:** Optimized pH control drives the reaction to near-quantitative conversion.

Scientific Principles & Mechanism

The Thiol-Michael Addition

The synthesis relies on the nucleophilic attack of the thiolate anion of L-cysteine onto the

α -carbon of acrylic acid (the Michael acceptor). This reaction is a "click" chemistry type—rapid, specific, and high-yielding.

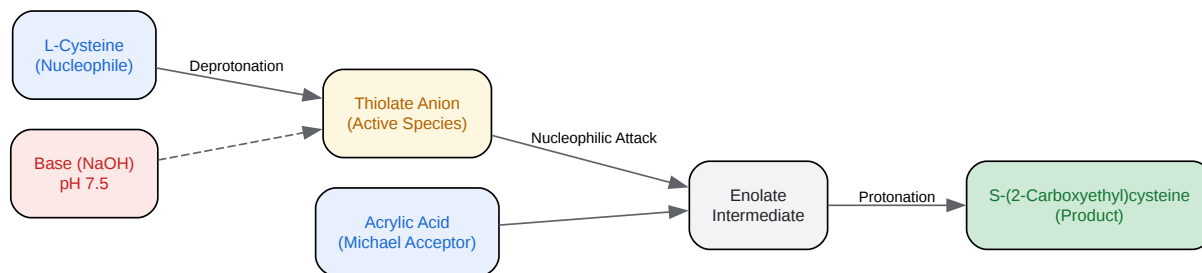
Mechanistic Causality:

- **Thiol Activation:** L-Cysteine ($\text{HS-CH}_2\text{-CH(NH}_2\text{)-COO}^-$) for the thiol group) must be deprotonated to form the thiolate anion ($\text{S}^-\text{-CH}_2\text{-CH(NH}_2\text{)-COO}^-$), which is the active nucleophile.
- **Nucleophilic Attack:** The thiolate attacks the electron-deficient α -carbon of the acrylic acid.
- **Proton Transfer:** The resulting enolate intermediate picks up a proton to form the stable thioether product.

Critical Control Point: The pH must be maintained between 7.0 and 8.0.

- $\text{pH} < 6$: The thiol remains protonated ($\text{HS-CH}_2\text{-CH(NH}_2\text{)-COO}^-$), significantly slowing the reaction.
- $\text{pH} > 9$: Increases the risk of amine alkylation (N-alkylation) or disulfide formation (oxidation to Cystine).

Reaction Pathway Diagram



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Figure 1: Mechanistic pathway of the Thiol-Michael addition of L-Cysteine to Acrylic Acid.

Materials & Equipment

Component	Specification	Role
L-Cysteine Hydrochloride	>98% Purity, Monohydrate	Starting Material (Nucleophile)
Acrylic Acid	>99%, Stabilized	Michael Acceptor
Sodium Hydroxide (NaOH)	2M and 5M solutions	pH Adjustment
Hydrochloric Acid (HCl)	2M solution	Precipitation/Workup
Ethanol	Absolute (Cold)	Crystallization Solvent
Water	Deionized, Degassed	Solvent
Nitrogen/Argon Gas	High Purity	Inert Atmosphere (Prevents Oxidation)

Experimental Protocol

Phase 1: Preparation and Reaction

Objective: Maximize S-alkylation while minimizing disulfide formation.

- Degassing: Sparge 50 mL of deionized water with Nitrogen (

) for 15 minutes to remove dissolved oxygen. Rationale: L-Cysteine easily oxidizes to L-Cystine in the presence of oxygen.

- **Dissolution:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve L-Cysteine HCl monohydrate (5.0 g, 28.5 mmol) in 30 mL of the degassed water.
- **pH Adjustment (Critical):** Place the flask in a water bath at 20–25°C. Monitor pH with a calibrated probe. Slowly add 5M NaOH dropwise until the pH reaches 7.5 ± 0.2 .
 - **Note:** The solution will transition from clear to slightly cloudy as the zwitterion forms, then clear again.
- **Addition:** Add Acrylic Acid (2.15 g, 2.05 mL, 30.0 mmol) dropwise over 10 minutes.
 - **Stoichiometry:** A slight excess (1.05 eq) of acrylic acid ensures complete consumption of the cysteine.
- **Reaction:** Stir the mixture at room temperature (25°C) under atmosphere for 3 to 4 hours.
 - **Monitoring:** Reaction progress can be checked via TLC (n-butanol:acetic acid:water, 4:1:1) or HPLC.^{[1][2]} The disappearance of the thiol peak indicates completion.

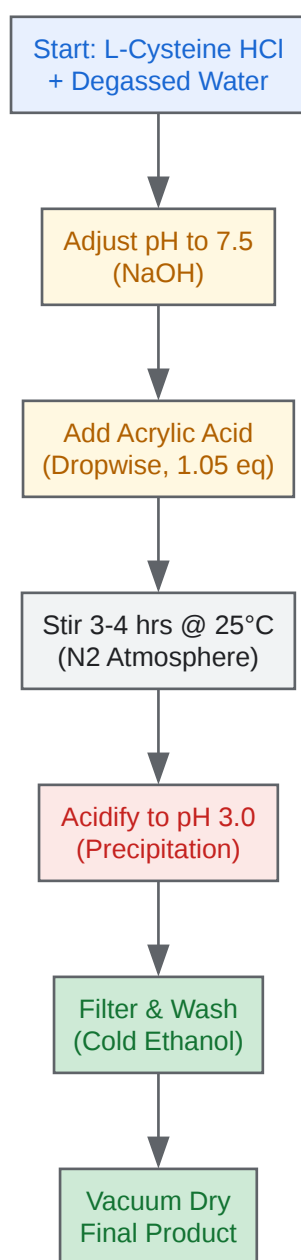
Phase 2: Workup and Purification

Objective: Isolate the product as a zwitterionic solid.

- **Acidification:** Cool the reaction mixture to 4°C in an ice bath. Slowly add 2M HCl to adjust the pH to the isoelectric point (approx. pH 3.0–3.5).
 - **Observation:** S-CEC is least soluble at its isoelectric point and should begin to precipitate or crystallize.
- **Crystallization:** Add cold absolute ethanol (approx. 30–40 mL) slowly with stirring to force further precipitation. Let stand at 4°C for 2 hours.
 - **Alternative:** If oiling occurs (common with dicarboxylic amino acids), scratch the glass side or seed with a crystal if available.

- Filtration: Filter the white precipitate using a sintered glass funnel.
- Washing: Wash the filter cake twice with cold ethanol (10 mL each) to remove unreacted acrylic acid and salts.
- Drying: Dry the solid under vacuum over
or silica gel at 40°C for 12 hours.

Phase 3: Workflow Visualization



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Figure 2: Operational workflow for the synthesis and isolation of S-CEC.

Characterization & Quality Control

Upon isolation, the product must be verified against established physicochemical properties.

Property	Expected Value	Method
Appearance	White crystalline powder	Visual Inspection
Melting Point	216–218°C (Decomposition)	Capillary Method
Optical Rotation	(, 0.2 N HCl)	Polarimetry
Solubility	Soluble in water, dilute acid/base; Insoluble in Ethanol	Solubility Test
Molecular Weight	193.22 g/mol	Mass Spectrometry (ESI+)

NMR Confirmation (

):

- 3.9–4.0 ppm (1H, dd):
-proton of cysteine.
- 2.9–3.1 ppm (2H, m):
-protons of cysteine (
).
- 2.7–2.8 ppm (2H, t):
of the propionic acid side chain.

- 2.5–2.6 ppm (2H, t):
of the propionic acid side chain.

Troubleshooting & Optimization

Oxidation Management

- Problem: Presence of L-Cystine (disulfide impurity).
- Cause: Inadequate degassing of solvents or old starting material.
- Solution: Use freshly opened L-Cysteine. Add a trace amount (0.1 mol%) of TCEP or perform reaction strictly under Argon.

N-Alkylation

- Problem: Formation of N,S-bis(2-carboxyethyl)cysteine.
- Cause: pH > 9.0 or large excess of acrylic acid.
- Solution: Strictly maintain pH between 7.0 and 8.0. The thiolate is a much better nucleophile than the amine at this pH.

Product Oiling

- Problem: Product separates as a viscous oil rather than crystals.
- Cause: Incomplete removal of water before ethanol addition.
- Solution: Concentrate the aqueous reaction mixture to 50% volume via rotary evaporation before adding ethanol.

References

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- Thiol-Michael Addition Review: D. P. Nair, et al. "The Thiol-Michael Addition Click Reaction: A Powerful and Widely Used Tool in Materials Chemistry," Chemistry of Materials, vol. 26, no. 1, pp. 724-744, 2014. [[Link](#)]

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